

Essential Safety and Operational Guide for Handling 1-Nonadecanol

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Compound of Interest

Compound Name: 1-Nonadecanol

Cat. No.: B074867

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides immediate, essential safety and logistical information for **1-Nonadecanol**, including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **1-Nonadecanol**, the use of appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following PPE is recommended.

[1][2]

PPE Item	Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield.[1]	To protect eyes from potential splashes or dust.
Skin Protection	Nitrile or other chemically resistant gloves.[1][2][3]	To prevent direct skin contact with the chemical.
A laboratory coat or other protective clothing.[1][3]	To protect clothing and skin from contamination.	
Respiratory Protection	A NIOSH-approved respirator.[1]	Recommended when working with fine powders or generating dust to avoid inhalation.

Handling and Storage Protocols

Proper handling and storage are critical to maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area. The use of a fume hood is recommended, particularly when heating the substance or creating aerosols.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)

Storage:

- Store in a tightly closed container.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Keep the container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)

Accidental Release and First Aid Measures

Accidental Release:

- In case of a spill, wear appropriate PPE.[\[4\]](#)
- Avoid dust formation.[\[1\]](#)[\[5\]](#)
- Prevent the chemical from entering drains.[\[1\]](#)[\[5\]](#)
- Sweep up the spilled material and place it in a suitable, closed container for disposal.[\[1\]](#)[\[5\]](#)

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[4\]](#)
- Skin Contact: Immediately flush the skin with plenty of water. Remove contaminated clothing. If irritation persists, seek medical advice.[\[4\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[4\]](#)

Disposal Plan

1-Nonadecanol should be treated as potentially hazardous waste.[\[2\]](#)

- Waste Identification: Classify waste containing **1-Nonadecanol** according to institutional and local regulations. Consult with your institution's Environmental Health and Safety (EHS) department.[\[2\]](#)
- Segregation and Collection: Collect **1-Nonadecanol** waste in a designated and compatible container, which should be kept tightly closed.[\[2\]](#)[\[5\]](#) Do not mix with other waste streams unless permitted.[\[2\]](#)
- Disposal Method: The material can be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[\[5\]](#) Do not discharge into sewer systems or contaminate water, foodstuffs, or feed.[\[5\]](#)

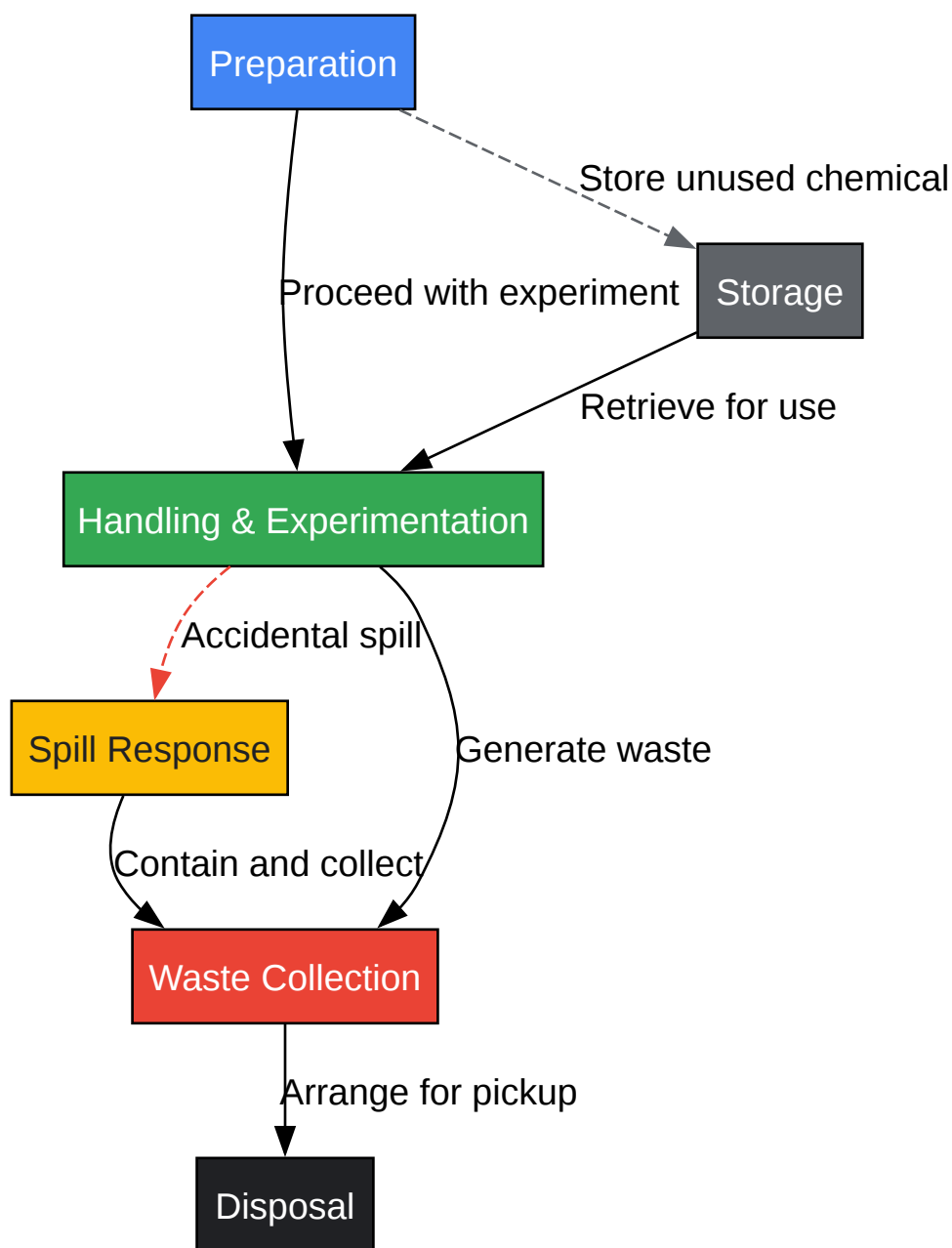
Quantitative Data

While specific occupational exposure limits for **1-Nonadecanol** (such as OSHA PEL, NIOSH REL, and ACGIH TLV) are not available, the following table summarizes its key physical and chemical properties.[\[4\]](#)

Property	Value
Molecular Formula	C ₁₉ H ₄₀ O
Molecular Weight	284.52 g/mol
Appearance	White solid
Melting Point	60-61 °C (lit.) [6] [7]
Boiling Point	190 °C at 1.5 mmHg (lit.) [5]
Purity	≥ 98% (GC) [8] or 99% [6]

Operational Workflow

The following diagram outlines the standard operational workflow for handling **1-Nonadecanol** in a laboratory setting.



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Workflow for Handling **1-Nonadecanol**

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